

# Ethyl Undecanoate: A Comprehensive Safety and Handling Guide for Researchers

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## Compound of Interest

Compound Name: Ethyl undecanoate

Cat. No.: B1293801

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An In-depth Technical Examination of the Safety Data Sheet for **Ethyl Undecanoate**

**Ethyl undecanoate**, a fatty acid ester with a characteristic fruity aroma, finds application in the flavor, fragrance, and cosmetic industries, and is also utilized in biochemical research and pharmaceutical formulations.[1][2][3] For researchers, scientists, and drug development professionals, a thorough understanding of its safety profile and handling requirements is paramount. This technical guide synthesizes the critical safety data for **ethyl undecanoate**, presenting it in a clear and accessible format to ensure safe laboratory practices.

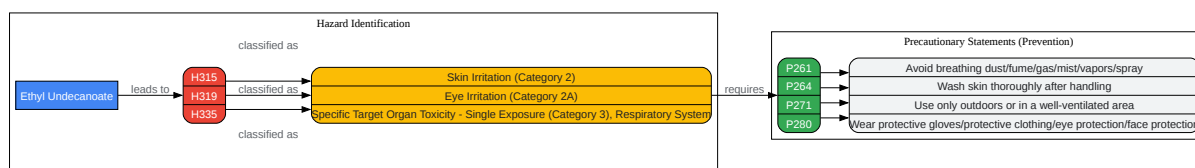
## Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is the foundation of safe handling and storage. **Ethyl undecanoate** is a colorless liquid with a sweet odor.[4] Key quantitative data are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C <sub>13</sub> H <sub>26</sub> O <sub>2</sub>	[5]
Molecular Weight	214.34 g/mol	
CAS Number	627-90-7	
Appearance	Colorless liquid	
Boiling Point	258.4 ± 3.0 °C at 760 mmHg 105 °C at 4 mmHg	
Melting Point	-15 °C	
Density	0.859 - 0.9 g/cm <sup>3</sup> at 25 °C	
Flash Point	> 110 °C (> 230 °F)	
Solubility	Soluble in alcohol and oils; Insoluble in water	
Vapor Pressure	0.0 ± 0.5 mmHg at 25 °C	
Refractive Index	1.428 - 1.430 at 20 °C	
LogP	5.49	

## Hazard Identification and GHS Classification

Based on available Safety Data Sheets, **ethyl undecanoate** is classified as causing skin irritation, serious eye irritation, and potential respiratory irritation. The Globally Harmonized System (GHS) classifications are summarized below.



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### GHS Hazard Identification and Prevention

## Toxicological Information

Detailed toxicological data for **ethyl undecanoate** is limited in publicly available literature and safety data sheets. Most sources indicate that no acute toxicity data is available. However, the available information points to the following potential health effects:

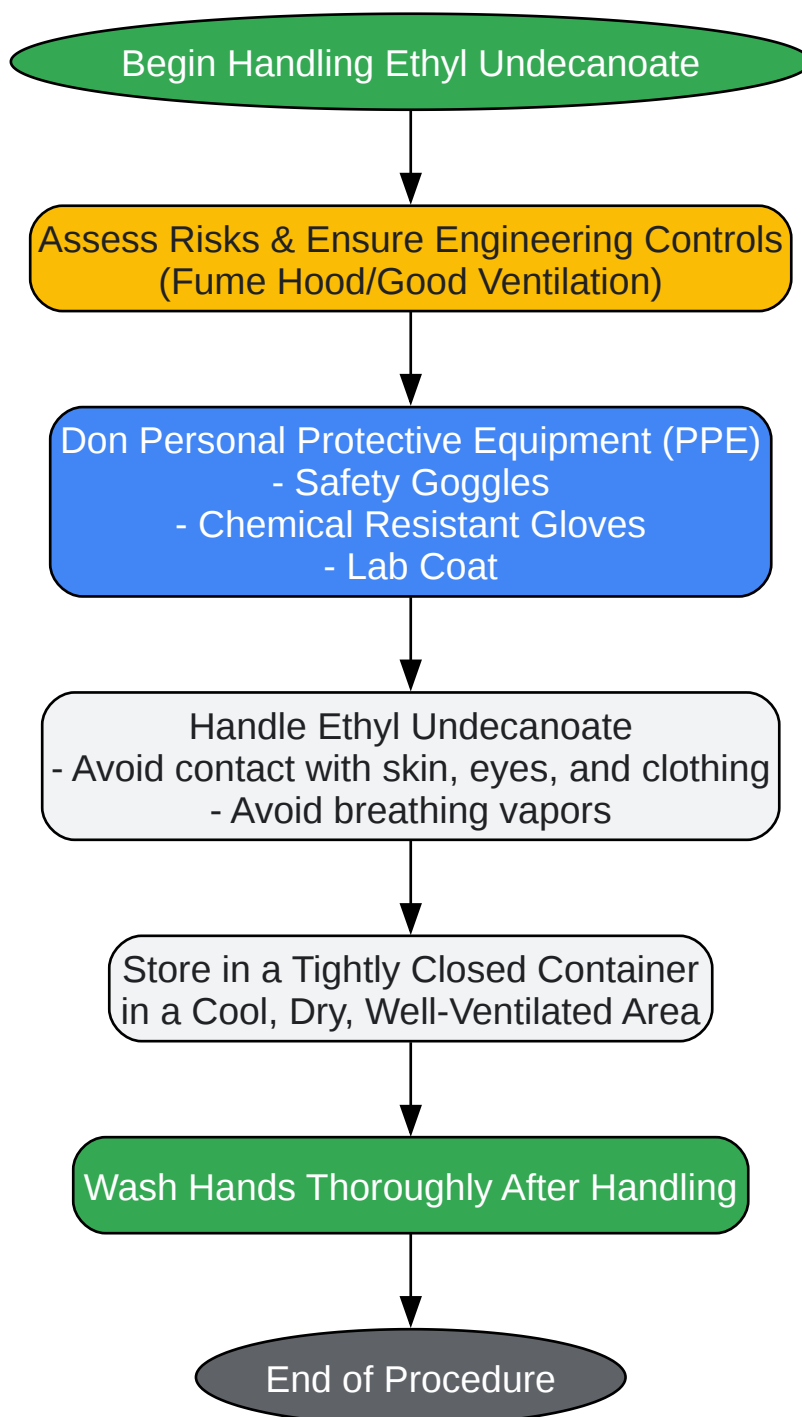
- Skin Contact: Causes skin irritation, which may manifest as itching, scaling, reddening, or blistering.
- Eye Contact: Causes serious eye irritation, characterized by redness, watering, and itching.
- Inhalation: May cause respiratory irritation.
- Ingestion: Ingestion is a potential route of exposure.

It is important to note that **ethyl undecanoate** is not classified as a carcinogen by IARC, NTP, or OSHA. The Joint FAO/WHO Expert Committee on Food Additives (JECFA) concluded that there is "no safety concern at current levels of intake when used as a flavouring agent".

## Experimental Protocols: Handling and Emergency Procedures

Given the identified hazards, specific protocols for handling and emergency response are crucial. The following workflows are based on standard laboratory safety practices and information extrapolated from safety data sheets.

### Standard Handling Procedure

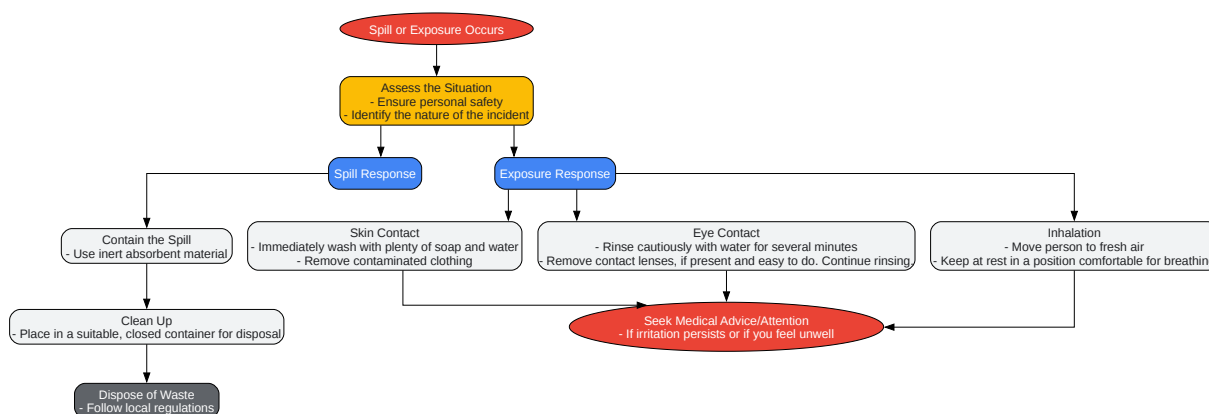


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Standard Handling Workflow for **Ethyl Undecanoate**

## Emergency Response Protocol: Spill or Exposure

In the event of a spill or exposure, a rapid and informed response is critical to mitigate harm.



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### Emergency Response Workflow for Spills and Exposures

## Ecological Information

There is limited data available regarding the ecotoxicity of **ethyl undecanoate**. One source suggests it is not likely to be mobile in the environment due to its low water solubility. However, as a standard precaution, it should not be allowed to enter drains or waterways.

## Storage and Disposal

Proper storage and disposal are essential for maintaining a safe laboratory environment.

- **Storage:** Store in a cool, dry, and well-ventilated area in tightly sealed containers. Keep away from sources of ignition.
- **Disposal:** Dispose of contents and container in accordance with local, regional, and national regulations.

## Conclusion

While **ethyl undecanoate** is a valuable compound in various scientific and industrial fields, it is not without its hazards. Adherence to the safety guidelines outlined in this document, which are derived from available Safety Data Sheets, is crucial for minimizing risks. Researchers, scientists, and drug development professionals must exercise caution, utilize appropriate personal protective equipment, and be prepared to respond effectively in case of an emergency. A proactive approach to safety is fundamental to successful and responsible research.

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## References

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